

In-depth Technical Guide to the Safety of L-Asparagine-15N2,d8

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety information for **L-Asparagine-15N2,d8**. Due to the limited availability of a specific Safety Data Sheet (SDS) for this isotopically labeled compound, this document synthesizes information from the SDS of the non-labeled L-Asparagine and product-specific data for **L-Asparagine-15N2,d8**. It is presumed that the isotopic labeling does not significantly alter the chemical hazards of the molecule.

Section 1: Chemical and Physical Properties

This section outlines the key physical and chemical properties of **L-Asparagine-15N2,d8**, crucial for safe handling and storage. Data for the non-labeled L-Asparagine is also provided for comparison.



Property	L-Asparagine-15N2,d8	L-Asparagine
CAS Number	1217473-37-4[1]	70-47-3
Molecular Formula	C4D8 ¹⁵ N2O3	C4H8N2O3
Molecular Weight	142.15 g/mol [1]	132.12 g/mol
Appearance	Solid[1]	White crystalline powder
Melting Point	232 °C (decomposes)[1]	233 - 235 °C[2]
Solubility	No data available	Soluble in water (20% in water) and acids/alkalies. Insoluble in most organic solvents.
Flash Point	Not applicable	No information available
Stability	Stable under normal conditions.	Stable under normal conditions. Hygroscopic.

Section 2: Hazard Identification and GHS Classification

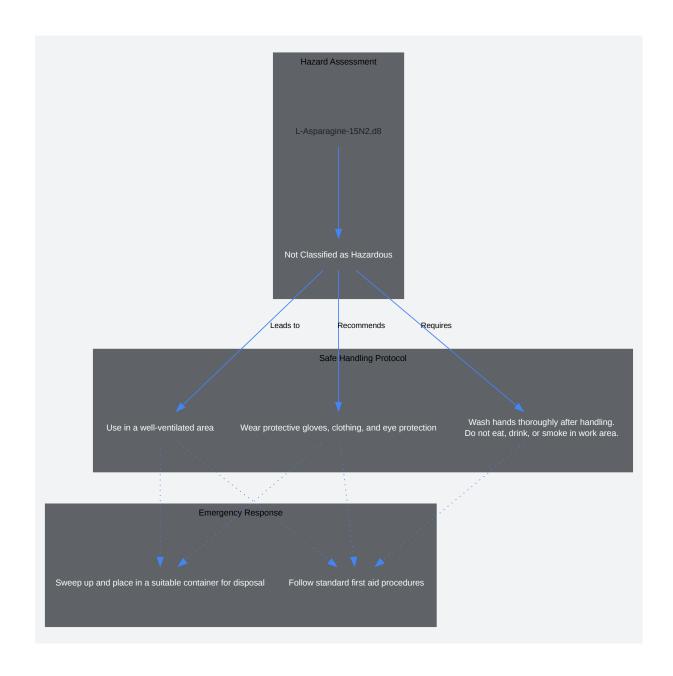
Based on the data for L-Asparagine, **L-Asparagine-15N2,d8** is not classified as a hazardous substance or mixture under the Globally Harmonized System (GHS).

GHS Label Elements:

- · Pictogram: No pictogram required.
- Signal Word: No signal word required.
- Hazard Statements: No hazard statements required.
- Precautionary Statements: While not mandated by GHS classification, standard safe handling practices are recommended.

The following diagram illustrates the logical relationship for handling a non-hazardous chemical according to standard laboratory safety protocols.





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Caption: Recommended safety workflow for handling L-Asparagine-15N2,d8.

Section 3: Toxicological Information



No specific toxicological data is available for **L-Asparagine-15N2,d8**. The information below is for **L-Asparagine**.

Metric	Result	Species
Acute Oral Toxicity (LD50)	> 16,000 mg/kg	Rat
Skin Corrosion/Irritation	No skin irritation	Reconstructed human epidermis (RhE)
Serious Eye Damage/Irritation	No eye irritation	Human
Germ Cell Mutagenicity (Ames test)	Negative	S. typhimurium

A 90-day toxicity study on L-asparagine in rats determined a No-Observed-Adverse-Effect Level (NOAEL) of 2.5% in the diet, which corresponds to 1.65 g/kg body weight/day for males and 1.73 g/kg body weight/day for females.

Section 4: Experimental Protocols

Detailed experimental protocols for the toxicological studies cited are maintained by the respective testing organizations and are generally based on OECD Test Guidelines. For instance:

- Acute Oral Toxicity: Based on OECD Test Guideline 401.
- Skin Corrosion/Irritation: Based on OECD Test Guideline 439.
- Serious Eye Damage/Eye Irritation: Based on OECD Test Guideline 492.
- Mutagenicity (Ames Test): Based on OECD Test Guideline 471.

Researchers should consult these guidelines for detailed methodologies.

Section 5: Handling, Storage, and First Aid

Handling Precautions:



- Avoid contact with skin and eyes.
- Minimize dust generation and accumulation.
- Use in a well-ventilated area.
- Wear appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat. For L-Asparagine-15N2,d8, eyeshields, gloves, and a type N95 (US) respirator are recommended.
- · Wash hands thoroughly after handling.

Storage Conditions:

- Store in a cool, dry place.
- · Keep container tightly closed.
- Protect from moisture as the non-labeled compound is hygroscopic.
- The recommended storage class is 11 Combustible Solids.

First-Aid Measures:

- After inhalation: Move to fresh air. If breathing is difficult, give oxygen. Seek medical attention
 if symptoms persist.
- After skin contact: Wash off with soap and plenty of water.
- After eye contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.
- After ingestion: Rinse mouth with water. Never give anything by mouth to an unconscious person. Consult a physician.

Section 6: Accidental Release and Disposal

Accidental Release Measures:







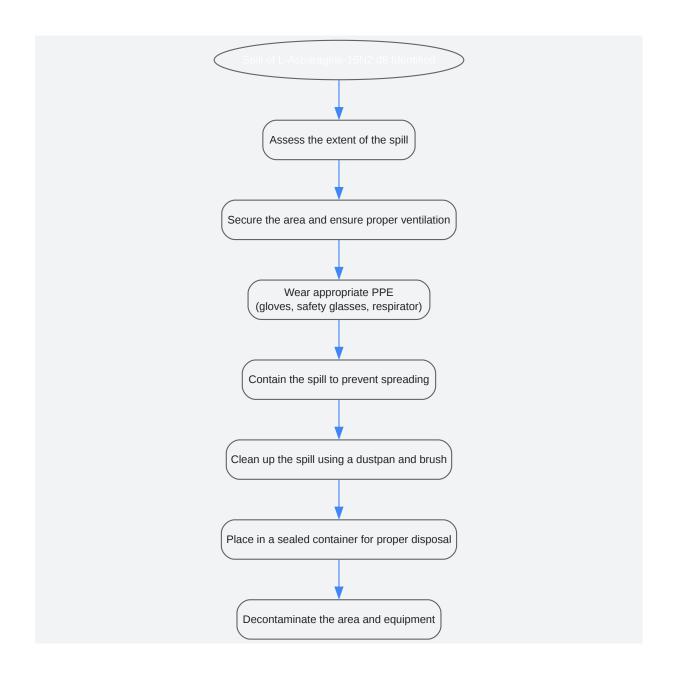
- Sweep up and shovel.
- Keep in suitable, closed containers for disposal.
- Avoid dust formation.
- Ensure adequate ventilation.

Disposal Considerations:

- Dispose of waste in accordance with local, state, and federal regulations.
- Contaminated packaging should be treated as the product itself.

The following diagram outlines the logical flow for responding to an accidental release of **L-Asparagine-15N2,d8**.





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Caption: Accidental release response workflow for L-Asparagine-15N2,d8.

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